

Physical and chemical properties of cobalt(II) chromate

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Compound of Interest

Compound Name: *cobalt(2+);dioxido(dioxo)chromium*

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Cobalt(II) Chromate: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of cobalt(II) chromate (CoCrO_4), a compound of interest in various research and industrial applications. This document summarizes key data, outlines a general synthesis methodology, and presents a logical workflow for its preparation.

Physical Properties

Cobalt(II) chromate is an inorganic compound with distinct physical characteristics. Pure cobalt(II) chromate appears as gray-black crystals, while the commercially available form is often a brown or yellowish-brown powder or lumps. It is generally considered insoluble in water but demonstrates solubility in mineral acids, solutions of chromium trioxide, as well as in alkali and ammonium hydroxide solutions. The compound decomposes upon heating, and a specific melting point has not been readily reported.

Table 1: Quantitative Physical Properties of Cobalt(II) Chromate

| Property | Value |
|-------------------|----------------------------------|
| Molecular Formula | CoCrO ₄ |
| Molecular Weight | 174.93 g/mol [1][2][3] |
| Density | 5.140 g/cm ³ [4] |
| Melting Point | Decomposes upon heating[2][5][6] |

Chemical Properties

Cobalt(II) chromate is a strong oxidizing agent and may intensify fires, particularly when in contact with combustible materials. It is incompatible with strong reducing agents. Thermal decomposition of cobalt(II) chromate can lead to the release of irritating gases and vapors. From a toxicological perspective, it is classified as a carcinogen and a skin sensitizer, necessitating careful handling and appropriate personal protective equipment.

Table 2: Chemical and Safety Information for Cobalt(II) Chromate

| Property | Description |
|------------------|---|
| Chemical Formula | CoCrO ₄ [1][2][3] |
| IUPAC Name | Cobalt(2+);dioxido(dioxo)chromium |
| Solubility | Insoluble in water. Soluble in mineral acids, chromium trioxide solutions, alkali, and ammonium hydroxide.[7] |
| Reactivity | Strong oxidizer. Incompatible with strong reducing agents and combustible materials. |
| Hazards | May intensify fire; oxidizer. Causes severe skin burns and eye damage. May cause an allergic skin reaction. May cause allergy or asthma symptoms or breathing difficulties if inhaled. May cause cancer by inhalation.[8] |

It is crucial to distinguish cobalt(II) chromate (CoCrO_4) from cobalt chromite (CoCr_2O_4). Cobalt chromite is a mixed oxide with a spinel crystal structure and exhibits a significantly higher melting point.

Experimental Protocols

General Synthesis of Cobalt(II) Chromate via Precipitation

While specific, detailed experimental protocols for the synthesis of cobalt(II) chromate are not widely available in the reviewed literature, a general method based on the principles of inorganic salt precipitation can be employed. This typically involves the reaction of a soluble cobalt(II) salt with a soluble chromate salt in an aqueous solution.

Materials:

- A soluble cobalt(II) salt (e.g., cobalt(II) nitrate hexahydrate, $\text{Co}(\text{NO}_3)_2 \cdot 6\text{H}_2\text{O}$)
- A soluble chromate salt (e.g., potassium chromate, K_2CrO_4)
- Deionized water
- Filtration apparatus (e.g., Büchner funnel, filter paper)
- Drying oven

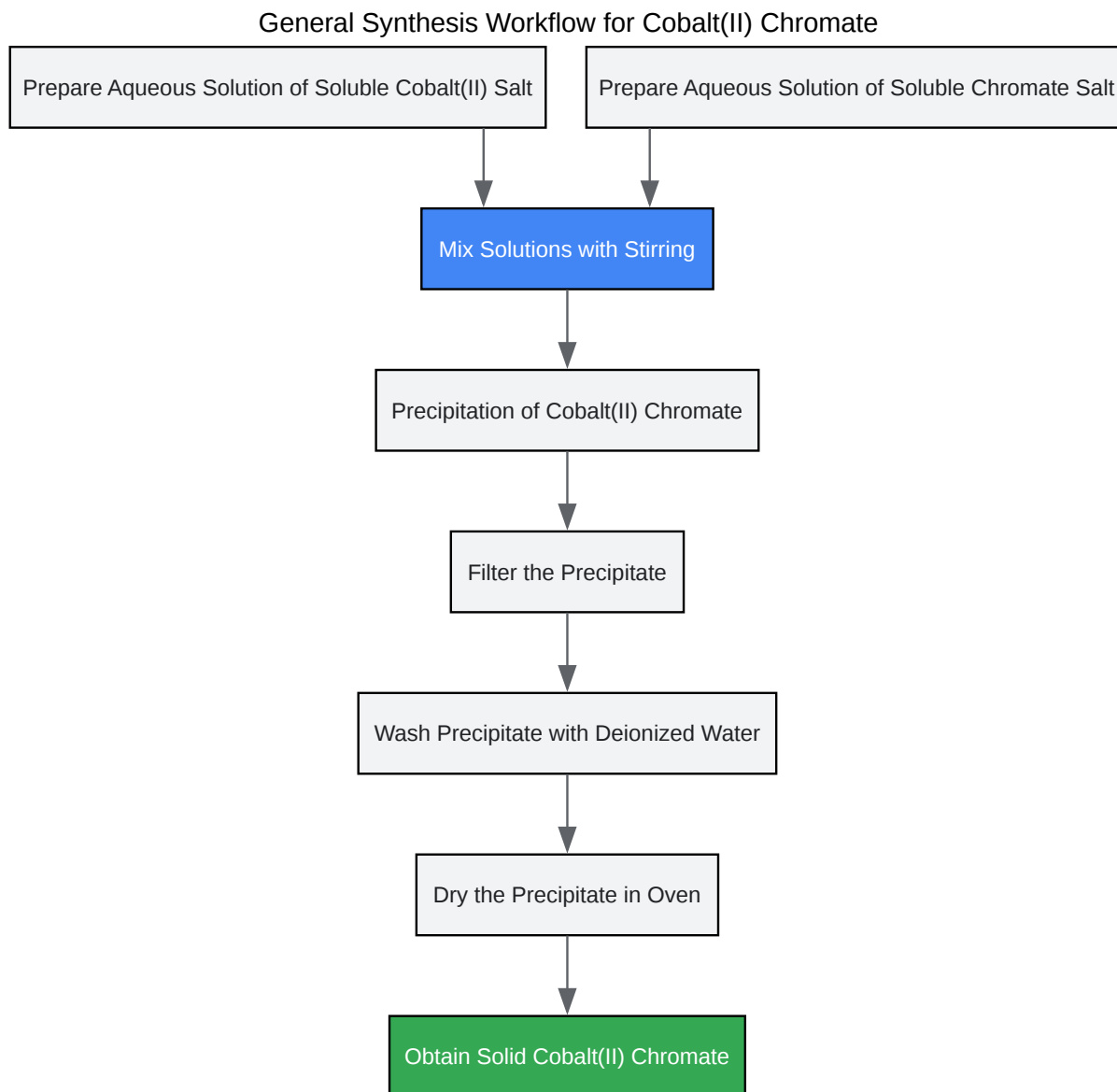
Procedure:

- **Preparation of Reactant Solutions:** Prepare separate aqueous solutions of the cobalt(II) salt and the chromate salt of known concentrations.
- **Precipitation:** Slowly add the chromate salt solution to the cobalt(II) salt solution with constant stirring. A precipitate of cobalt(II) chromate should form immediately due to its low solubility in water. The addition should be done dropwise to ensure the formation of uniform particles.
- **Digestion (Optional):** The mixture may be gently heated and stirred for a period to encourage the growth of larger, more easily filterable crystals.

- **Filtration and Washing:** The precipitate is collected by filtration. The collected solid is then washed several times with deionized water to remove any soluble impurities and unreacted starting materials.
- **Drying:** The washed precipitate is dried in an oven at a suitable temperature (e.g., 100-120 °C) to remove residual water. The final product is a solid powder of cobalt(II) chromate.

Visualizations

Diagram 1: General Workflow for the Precipitation Synthesis of Cobalt(II) Chromate



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Caption: A flowchart illustrating the general steps for synthesizing cobalt(II) chromate via a precipitation reaction.

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